

N-tert-Butylhydroxylamine: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: *N-tert-Butylhydroxylamine*

Cat. No.: *B099380*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety precautions and handling guidelines for **N-tert-Butylhydroxylamine** and its common salt, **N-tert-Butylhydroxylamine** hydrochloride. The information is intended to support laboratory safety and ensure the proper use of this compound in research and development settings.

Chemical and Physical Properties

N-tert-Butylhydroxylamine is an organic compound used in various chemical syntheses.^[1] It is often supplied as a white crystalline solid, particularly in its more stable hydrochloride salt form.^[1] Understanding the physical and chemical properties of both the free base and its hydrochloride salt is crucial for safe handling and storage.

Table 1: Physical and Chemical Properties of N-tert-Butylhydroxylamine (Free Base)

Property	Value	Reference
CAS Number	16649-50-6	[2]
Molecular Formula	C ₄ H ₁₁ NO	[2]
Molecular Weight	89.14 g/mol	[2]
Appearance	Colorless liquid or solid	[3]
Boiling Point	120.9 °C at 760 mmHg	[4]
Density	0.883 g/cm ³	[4]
Flash Point	43.6 °C	[4]
Solubility	Soluble in water and many organic solvents.	[3]
Stability	Generally stable under normal conditions but can decompose under extreme pH or temperature. It is known to be hygroscopic and oxidizes slowly to the nitroso compound.	[3][5]

Table 2: Physical and Chemical Properties of N-tert-Butylhydroxylamine Hydrochloride

Property	Value	Reference
CAS Number	57497-39-9	[6]
Molecular Formula	C ₄ H ₁₂ ClNO	[7]
Molecular Weight	125.60 g/mol	[6]
Appearance	White to off-white crystalline powder or chunks.	[7]
Melting Point	183-189 °C	[6]
Solubility	Soluble in water.	[8]
Stability	More stable than the free base, particularly towards aerial oxidation.	[3]

Toxicological Data and Hazard Identification

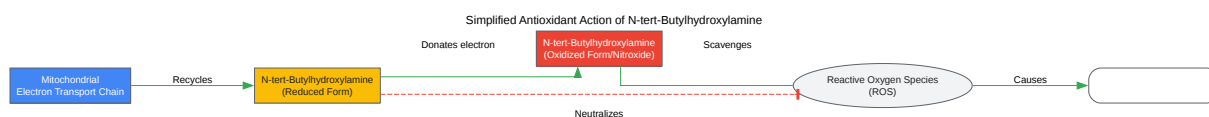
N-tert-Butylhydroxylamine is classified as harmful if swallowed and causes skin and serious eye irritation.[2] It may also cause respiratory irritation.[2] While comprehensive quantitative toxicological data is limited in publicly available literature, the known hazards necessitate careful handling.

Table 3: Summary of Toxicological Information

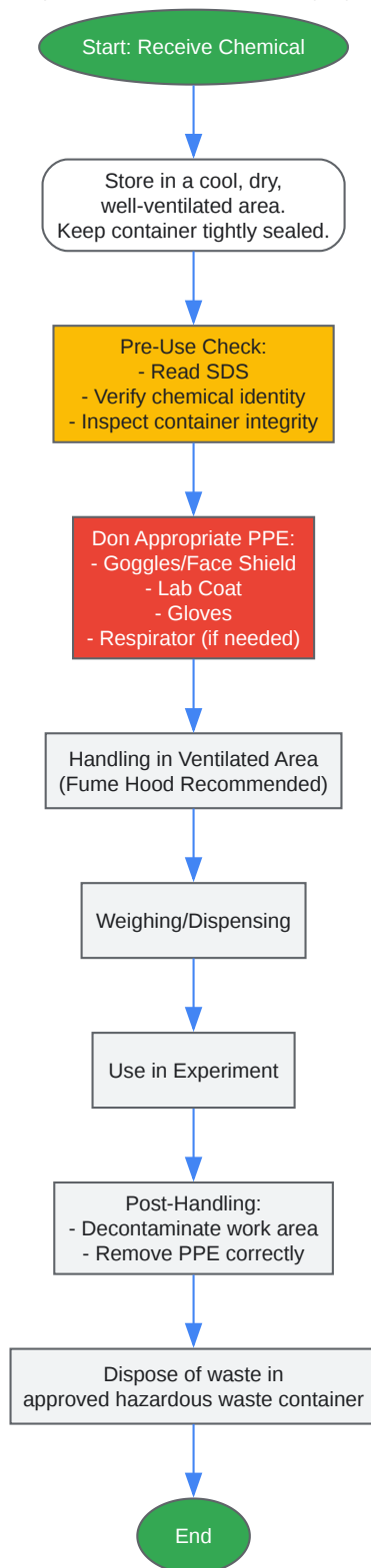
Parameter	Value	Reference
Acute Oral Toxicity	Harmful if swallowed (H302)	[2]
Skin Corrosion/Irritation	Causes skin irritation (H315)	[2]
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)	[2]
Respiratory Irritation	May cause respiratory irritation (H335)	[2]
LD50 (Oral, Rat)	Not available	
LC50 (Inhalation, Rat)	Not available	
Permissible Exposure Limits	Not established. For the hydrochloride salt, general limits for particulates not otherwise regulated may apply in some jurisdictions.	[9]
Genotoxicity	No data available.	
Carcinogenicity	No data available.	
Reproductive Toxicity	No data available.	

Biological Activity and Signaling Pathways

While specific toxicological pathways are not well-documented, research has highlighted the role of **N-tert-Butylhydroxylamine** as an antioxidant. It has been shown to protect mitochondria from oxidative damage and reverse age-related changes in mitochondrial function in vitro and in vivo.[9][10][11] The proposed mechanism involves scavenging of reactive oxygen species (ROS), with the N-hydroxylamine functional group being key to this activity.[10] It is believed to be recycled by the mitochondrial electron transport chain, allowing it to act as a potent antioxidant within the cell.[9][11]



Safe Handling Workflow for N-tert-Butylhydroxylamine

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